

A Comprehensive Technical Guide to the Health and Safety of 4-Oxopentanal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Oxopentanal

Cat. No.: B105764

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical health and safety information for handling **4-Oxopentanal** (also known as levulinaldehyde), a versatile intermediate in organic synthesis. The following sections detail the physical and chemical properties, potential hazards, handling procedures, and emergency responses associated with this compound, ensuring its safe use in a laboratory setting.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **4-Oxopentanal** is fundamental to its safe handling. These properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C5H8O2	[1][2][3]
Molecular Weight	100.12 g/mol	[1]
CAS Number	626-96-0	[1][2][4]
Appearance	Colorless to pale yellow liquid	[3]
Odor	Distinctive odor	[3]
Boiling Point	100-105 °C @ 20 Torr; 70 °C @ 16 mmHg; 170.3 °C @ 760 mmHg	[2][5][6]
Density	1.0184 g/cm ³ @ 21.5 °C; 0.948 g/cm ³	[2][6]
Flash Point	57.7 °C	[6]
Solubility	Soluble in organic solvents	[3]
Stability	Hygroscopic	[3][7]
Vapor Pressure	1.48 mmHg @ 25 °C	[6]

Hazard Identification and GHS Classification

4-Oxopentanal is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications.[1][8]

Pictograms:

- GHS02: Flame (Flammable)
- GHS07: Exclamation Mark (Irritant, Harmful)

Signal Word: Warning[8]

Hazard Statements:

- H226: Flammable liquid and vapor.[\[1\]](#)[\[8\]](#)
- H302: Harmful if swallowed.[\[1\]](#)
- H315: Causes skin irritation.[\[1\]](#)[\[8\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[8\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[8\]](#)

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the table below.

Code	Statement
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
P233	Keep container tightly closed. [9]
P240	Ground/bond container and receiving equipment. [9]
P241	Use explosion-proof electrical/ventilating/lighting equipment. [9]
P242	Use only non-sparking tools. [9]
P243	Take precautionary measures against static discharge. [9]
P261	Avoid breathing mist or vapours.
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/eye protection/face protection.
P301+P312+P330	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. [9]
P304+P340+P312	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell.
P363	Wash contaminated clothing before reuse.

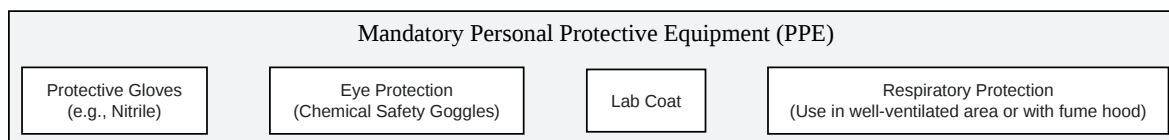
P370+P378	In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish.
P403+P235	Store in a well-ventilated place. Keep cool.[9]
P501	Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols: Safe Handling and Storage

Due to its hazardous nature, strict protocols must be followed when handling and storing **4-Oxopentanal**.

3.1. Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure. The following diagram outlines the recommended PPE for handling **4-Oxopentanal**.



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Caption: Recommended Personal Protective Equipment for handling **4-Oxopentanal**.

3.2. Handling Procedures

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Avoid breathing vapors or mists.
- Avoid contact with skin and eyes.[10]
- Use only non-sparking tools to prevent ignition.[9]

- Take precautionary measures against static discharge.[\[9\]](#)
- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly after handling.[\[10\]](#)

3.3. Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[9\]](#)[\[10\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.
- Due to its hygroscopic nature, store under an inert atmosphere if possible.[\[7\]](#)
- Incompatible materials to avoid include bases, strong oxidizing agents, and reducing agents.
[\[11\]](#)

Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

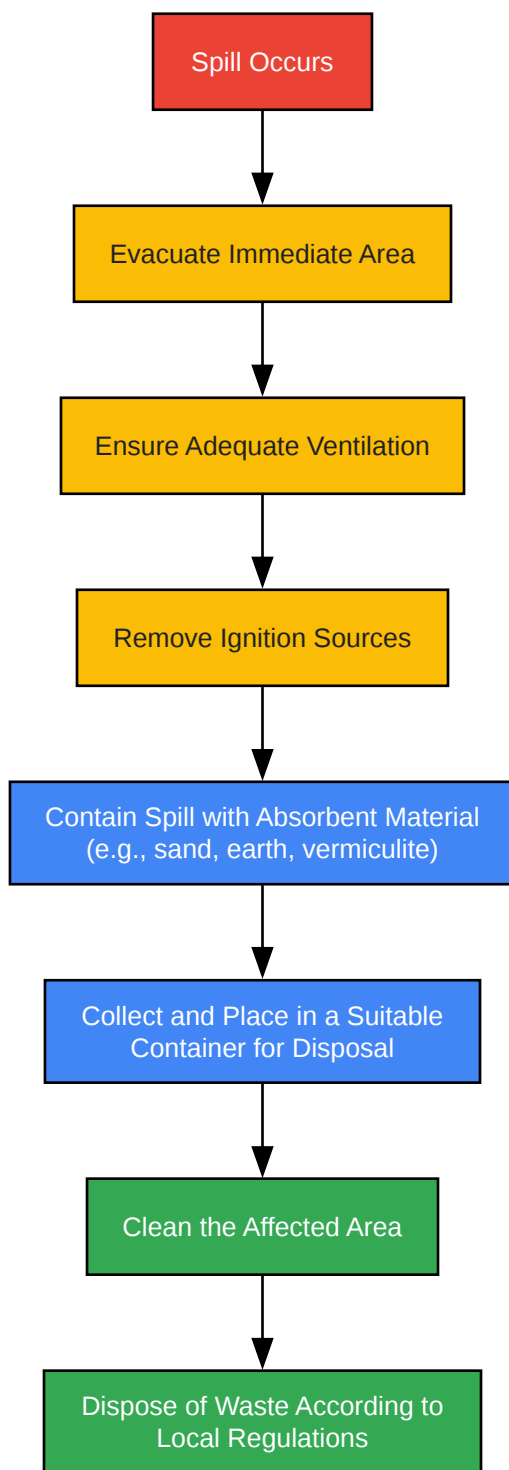
4.1. First Aid Measures

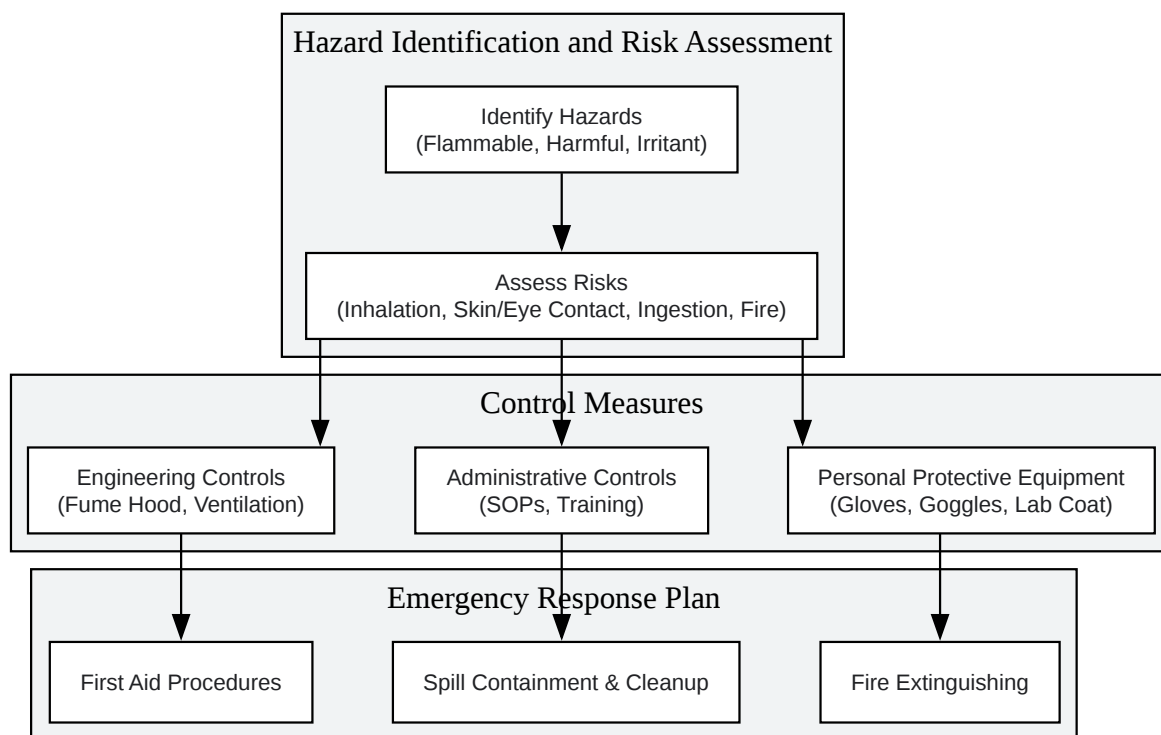
The following table summarizes the recommended first aid procedures for different types of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, perform artificial respiration. Seek immediate medical attention. [12]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water for at least 15 minutes. If skin irritation persists, consult a physician. [13]
Eye Contact	Immediately rinse eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [11] [14]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, give them two glasses of water to drink. Seek immediate medical attention. [15]

4.2. Accidental Release Measures

In case of a spill, follow the workflow illustrated below.





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References

- 1. 4-Oxopentanal | C₅H₈O₂ | CID 164702 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
- 3. CAS 626-96-0: 4-Oxopentanal | CymitQuimica [cymitquimica.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. chemsynthesis.com [chemsynthesis.com]

- 6. 4-Oxopentanal | lookchem [lookchem.com]
- 7. 4-oxopentanal [chemicalbook.com]
- 8. biosynth.com [biosynth.com]
- 9. 4-Oxopentanal | 626-96-0 | TCI AMERICA [tcichemicals.com]
- 10. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 11. fishersci.com [fishersci.com]
- 12. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 13. en.hesperian.org [en.hesperian.org]
- 14. mn.uio.no [mn.uio.no]
- 15. uww.edu [uww.edu]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Health and Safety of 4-Oxopentanal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105764#health-and-safety-information-for-handling-4-oxopentanal]

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